

5-Chloro-1H-indole-7-carboxylic Acid: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name:	5-chloro-1H-indole-7-carboxylic acid
CAS No.:	875305-81-0
Cat. No.:	B1428483

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Executive Summary & Immediate Action

Do not dispose of this compound down the drain. Although **5-chloro-1H-indole-7-carboxylic acid** contains a carboxylic acid moiety, its disposal is dictated by its halogenated (chlorine) content and aromatic structure.[1] It must be segregated as Halogenated Organic Waste.

Failure to segregate this compound from non-halogenated solvents or oxidizing agents can result in regulatory fines (EPA/RCRA), damage to incinerator scrubbers, or the formation of toxic byproducts (e.g., dioxins, HCl gas) during thermal destruction.

Chemical Profile & Hazard Identification

Effective disposal begins with accurate identification. This compound possesses dual functionality (acidic and halogenated), which often leads to misclassification by junior researchers.

Parameter	Data	Operational Implication
Chemical Name	5-Chloro-1H-indole-7-carboxylic acid	
CAS Number	875305-81-0	Use this for waste manifest labeling.
Molecular Formula	C ₉ H ₆ ClNO ₂	
Molecular Weight	195.60 g/mol	
Acidity (pKa)	~3.8 - 4.2 (COOH)	Weakly acidic; incompatible with strong bases in storage.
Primary Hazard	Irritant (Skin/Eye/Resp)	Requires PPE (Nitrile gloves, safety glasses, fume hood).
Waste Class	Halogenated Organic	CRITICAL: Must be incinerated at facilities with HCl scrubbers.

The "Why" Behind the Protocol

- **Halogen Content:** The chlorine atom at the 5-position survives standard combustion. If incinerated in a facility designed only for non-halogenated waste, it generates hydrochloric acid (HCl), which corrodes equipment, and can catalyze the formation of polychlorinated dibenzodioxins (dioxins).
- **Indole Reactivity:** Indoles are electron-rich. Mixing them with strong oxidizers (e.g., fuming nitric acid, peroxides) in a waste container can lead to rapid, exothermic decomposition and potential container rupture.

Disposal Workflow & Segregation

Follow this self-validating workflow to determine the correct waste stream.

Scenario A: Solid Waste (Excess Powder)

- **Container:** Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar.

- Labeling: Mark clearly as "Hazardous Waste - Solid - Halogenated Organic."
- Content: List the full chemical name and CAS number (875305-81-0).
- Segregation: Do not mix with oxidizing solids (e.g., permanganates, nitrates).

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquor)

The solvent determines the path, but the presence of the solute (**5-chloro-1H-indole-7-carboxylic acid**) overrides "Non-Halogenated" classification.

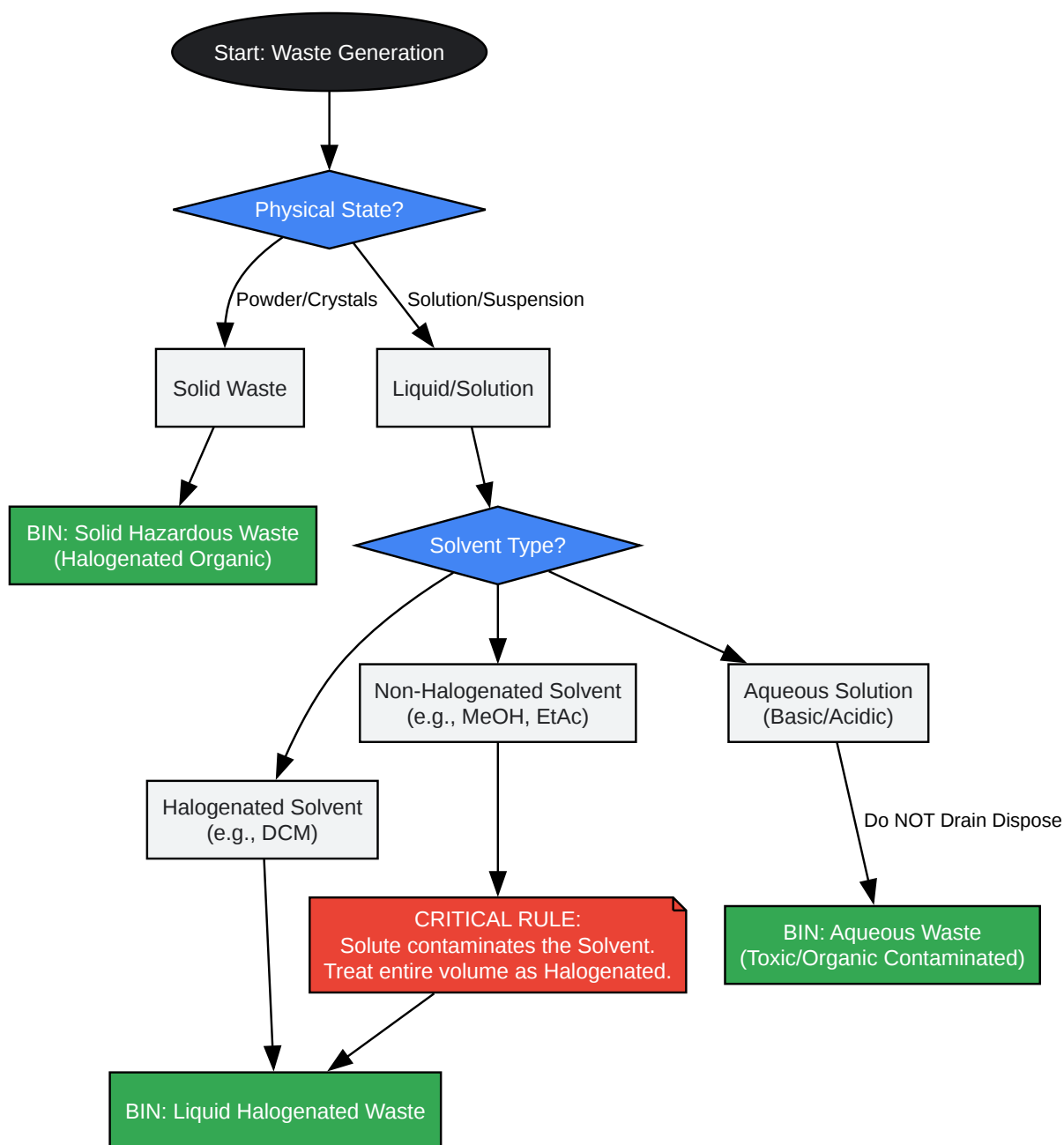
- If dissolved in Non-Halogenated Solvent (e.g., Methanol, Ethyl Acetate):
 - Protocol: The entire mixture must now be classified as Halogenated Solvent Waste.
 - Reasoning: Even trace amounts of the chlorinated indole contaminate the bulk solvent, rendering it unsuitable for fuel blending (a common, cheaper disposal method for non-halogens).
- If dissolved in Halogenated Solvent (e.g., DCM, Chloroform):
 - Protocol: Dispose in standard Halogenated Waste carboy.

Scenario C: Aqueous Waste (Basic Extractions)

- Protocol: If the compound was extracted into an aqueous base (e.g., NaOH), the solution contains the carboxylate salt.
- Action: Do NOT neutralize and pour down the sink. Collect as Aqueous Waste with Toxic Organics.
- Reasoning: Municipal water treatment plants cannot effectively degrade chlorinated aromatics; they pass through to the environment or accumulate in biosolid sludge.

Decision Logic Diagram (DOT)

The following diagram visualizes the decision-making process to ensure zero errors in stream selection.



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Figure 1: Waste stream decision tree for **5-chloro-1H-indole-7-carboxylic acid**. Note that non-halogenated solvents become halogenated waste streams once this compound is

introduced.

Regulatory & Compliance Context (EPA/RCRA)

While this specific isomer is not typically listed on the EPA "P" (Acutely Hazardous) or "U" (Toxic) lists by name, it falls under the "Characteristic" waste definitions:

- **Generator Responsibility:** Under RCRA (40 CFR 262.11), the researcher is responsible for determining if a waste is hazardous.
- **Halogenated Solvents (F-List):** If mixed with spent solvents like Methylene Chloride, the waste carries an F001/F002 code.
- **Destruction Method:** The ultimate disposal facility will utilize High-Temperature Incineration (typically $>1100^{\circ}\text{C}$) with secondary combustion chambers and acid gas scrubbing systems to ensure complete mineralization of the chlorinated ring.

Self-Validation Checklist before Closing Waste Container:

pH Check: Is the waste acidic? If <2 or >12.5 , ensure the container is compatible (Glass or HDPE preferred over metal).

Oxidizer Check: Confirm no Nitric Acid, Peroxides, or Permanganates are in the same container.

Cap Check: Cap is screw-tight (not just resting on top) to prevent volatile emissions.

References

- U.S. Environmental Protection Agency (EPA). (n.d.). Treatment Technologies for Halogenated Organic Containing Wastes. Retrieved October 26, 2023, from [\[Link\]](#)
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